

Operational Guide: 2-Bromo-1-octene Disposal & Handling[1]

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: B081390

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Immediate Action Assessment

Before initiating disposal, verify the chemical state. **2-Bromo-1-octene** (CAS: 13249-60-0) is a vinyl bromide derivative.[1][2] Unlike standard organic solvents, its halogenated nature dictates a specific waste stream to prevent infrastructure damage and regulatory violation.

Critical Property	Value/Description	Operational Implication
Flash Point	~48.5°C (119°F)	Ignitable (D001). Store away from heat/sparks.[1][3]
Density	1.139 g/mL	Heavier than water. Sinks in aqueous spills; do not flush.[1]
Reactivity	Vinyl Halide	Stable under normal conditions but releases HBr upon combustion.[1]
Waste Class	Halogenated Organic	DO NOT MIX with general organic solvents (Acetone/Ethanol).[1]

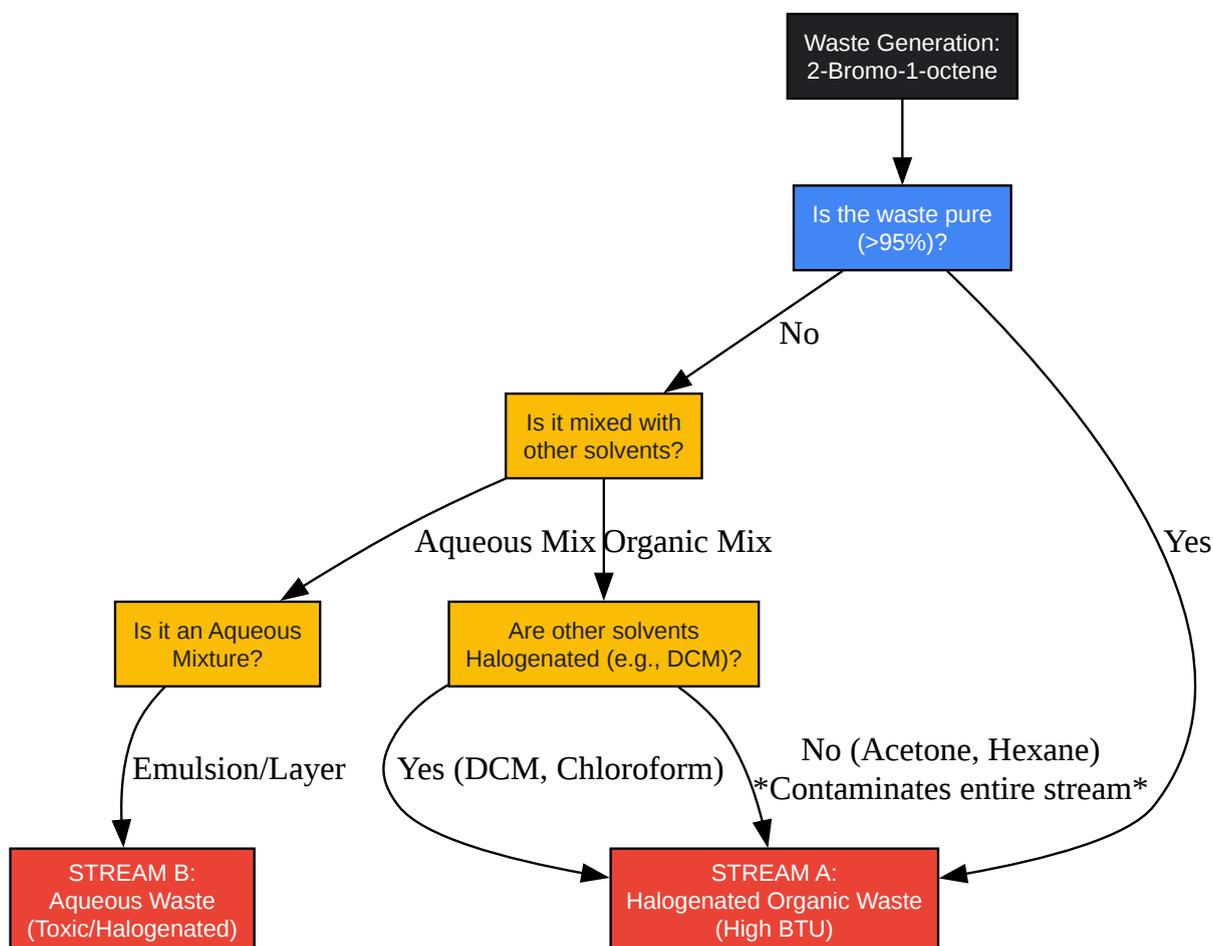
The "Why" Behind the Protocol (Expertise & Causality)

As scientists, we follow protocols not just for compliance, but for causality. The disposal of **2-Bromo-1-octene** is governed by two critical factors:

- **Combustion Chemistry:** When **2-Bromo-1-octene** is incinerated, the bromine atom does not simply oxidize; it forms Hydrogen Bromide (HBr), a corrosive acid gas.^[1]
 - **Consequence:** Standard incinerators used for "fuel blending" (burning non-halogenated solvents for energy) cannot handle acid gases. They lack the necessary scrubbers.
 - **Result:** If you hide this in a non-halogenated waste stream, you risk corroding the facility's heat exchangers and violating their air emissions permit.
- **Economic Impact:** Halogenated waste disposal is significantly more expensive (often 3-5x cost) because it requires specialized high-temperature incineration with flue gas scrubbing. Segregation is a fiscal responsibility.

Decision Matrix: Waste Stream Selection

Use this logic flow to determine the correct containerization path.



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Figure 1: Decision logic for segregating **2-Bromo-1-octene**.^[1] Note that adding even a small amount of this chemical to a non-halogenated stream reclassifies the entire container as Halogenated.^[1]

Step-by-Step Disposal Protocol

Step 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
 - Avoid: Aluminum or metal cans. While vinyl halides are relatively stable, long-term storage of halogenated compounds in metal can lead to acid formation and corrosion.

- Closure: Screw cap with a Teflon (PTFE) liner to prevent solvent swelling and leakage.

Step 2: Segregation & Pouring

- Fume Hood Only: Perform all waste transfers inside a functioning fume hood.
- No Oxidizers: Ensure the waste container does not contain strong oxidizers (e.g., Nitric Acid, Peroxides). **2-Bromo-1-octene** is combustible; mixing with oxidizers creates an explosion hazard.^[1]
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.

Step 3: Labeling (The "Self-Validating" Step)

A proper label communicates hazard instantly. Do not use vague terms like "Waste Solvents."

- Required Text:

“

Step 4: Storage Prior to Pickup

- Secondary Containment: Place the waste bottle in a polyethylene tray capable of holding 110% of the volume.
- Location: Flammable storage cabinet.
- Time Limit: Adhere to your facility's "Satellite Accumulation Area" rules (typically <3 days once full, or <90 days total).

Accident Mitigation: Spills & Exposure

Because disposal often involves transfer, spills are the highest risk point.

Scenario	Immediate Action	Prohibited Action
Small Spill (<500 mL)	1. Evacuate immediate area.2. Don PPE (Nitrile gloves, goggles).3. Cover with Activated Carbon or Vermiculite absorbent pads.	DO NOT use water. The chemical is denser than water; water will spread the spill rather than dilute it.
Skin Contact	Wash with soap and water for 15 minutes.[1][4]	Do not use organic solvents (ethanol) to wipe skin; this increases absorption.
Fire	Use Dry Chemical, CO2, or Foam.[1][4][5]	Do not use a solid water stream (scatters the fuel).

Regulatory Reference Table

Agency	Code/Regulation	Context
US EPA	D001	Characterized as Ignitable Waste (Flash point <60°C).[1][6]
US EPA	40 CFR 268	Land Disposal Restrictions (LDR).[1] Must be treated (incinerated) before land disposal.
DOT	UN 1993	Flammable Liquid, n.o.s.[1] (contains 2-Bromo-1-octene).[1][2][7][8]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 12389616, **2-Bromo-1-octene**. [1] Retrieved from [\[Link\]](#)[1][8]
- US Environmental Protection Agency (2024).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

- Electronic Code of Federal Regulations (eCFR).40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [[Link](#)][1][6]

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